

Technical Support Center: N-Cyclohexylformamide (NCF) Purification Guide[1]

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Compound of Interest

Compound Name: N-Cyclohexylformamide

CAS No.: 766-93-8

Cat. No.: B146473

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Reference ID: NCF-PUR-001 Last Updated: 2025-10-24 Department: Process Chemistry & Purification Support Status: Active[1][2][3]

Technical Overview & Physical Constraints

Before initiating any purification workflow, you must verify the physical state of your material.[1]
[2] There is significant confusion in online databases between **N-Cyclohexylformamide** (NCF) and N-Cyclohexyl-2-pyrrolidone (CHP).[1][2]

Crucial Distinction:

- **N-Cyclohexylformamide** (NCF): Solid at room temperature (MP: 36–41 °C).[4]
- N-Cyclohexyl-2-pyrrolidone (CHP): Liquid at room temperature (MP: ~12 °C).[1][2]

Target Compound Properties (NCF):

Property	Value	Operational Implication
CAS	766-93-8	Verify against label.[1][2]
Melting Point	36–41 °C	Risk of freezing in condensers. Requires warm water circulation (>45°C) during distillation.
Boiling Point	137–138 °C @ 10 mmHg	Do NOT distill at atmospheric pressure. Atmospheric BP is >260°C, leading to rapid thermal decomposition.[1][2]
Solubility	Soluble in DCM, Chloroform, Methanol.[1][2] Low solubility in water.[1][2][5]	Allows for aqueous extraction workflows.[1][2]

Diagnostic Module: What is contaminating your NCF?

Use this module to identify the specific impurity profile before selecting a purification method.[1][2]

Symptom	Probable Impurity	Diagnostic Signal (1H NMR / GC)
Fishy / Ammonia Odor	Cyclohexylamine (Starting material)	NMR: Multiplet ~2.6 ppm (CH-NH ₂). ^[1] GC: Short retention time peak.
Pungent / Acrid Odor	Formic Acid	NMR: Singlet ~8.0-8.2 ppm (highly dependent on solvent/pH). ^[1]
Foul / "Rotten" Odor	Cyclohexyl Isocyanide (Dehydration byproduct)	IR: Strong band at ~2140 cm ⁻¹ . ^[1] Distinct, nausea-inducing smell even at ppm levels. ^{[1][2]}
White Precipitate	Dicyclohexylurea (Thermal degradation)	Insoluble in most organic solvents; appears as turbidity. ^[1]

Purification Protocols

Protocol A: The "Gold Standard" (Extraction + Vacuum Distillation)

Recommended for: Crude reaction mixtures containing >5% impurities or significant amine content.^{[1][2]}

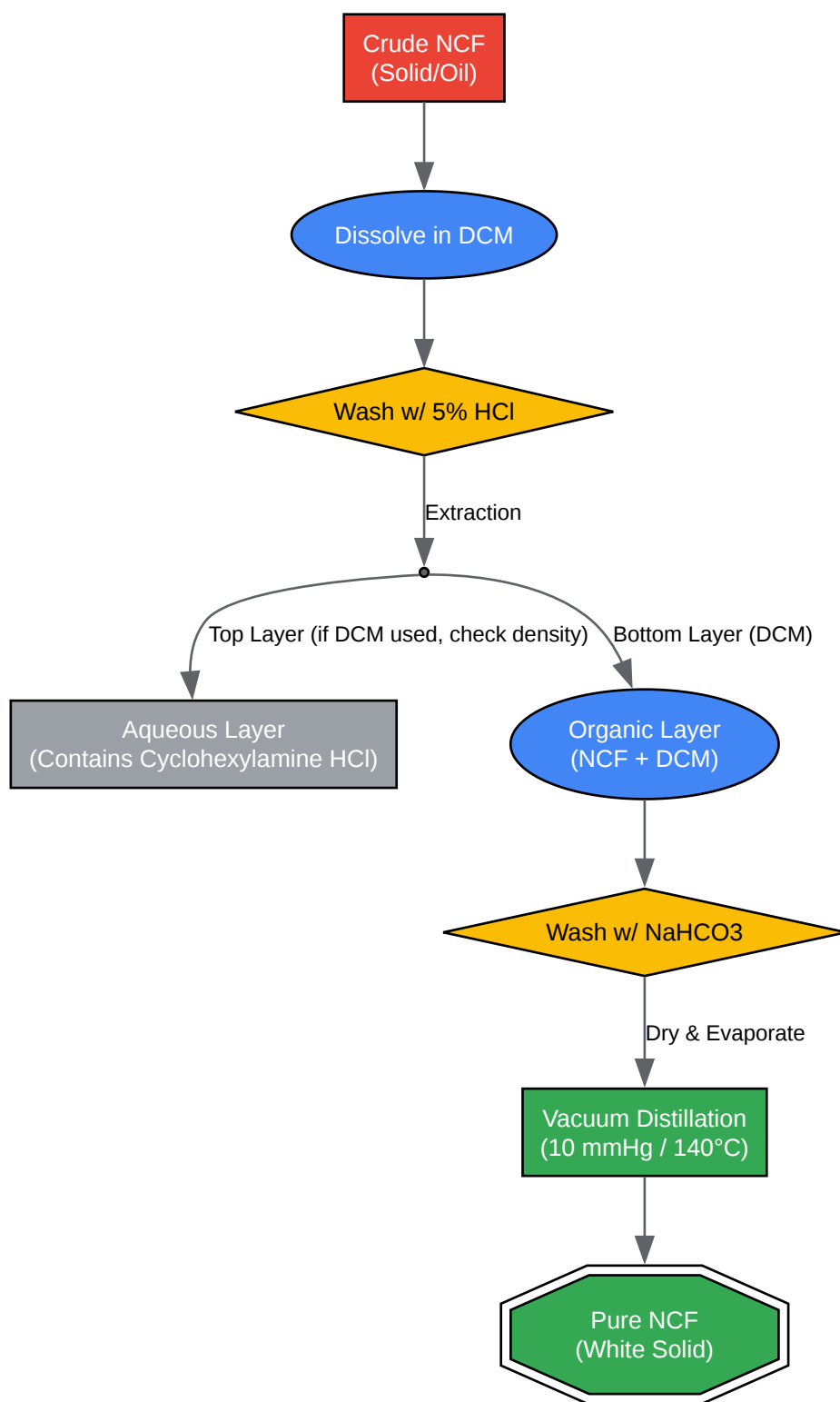
The Logic: NCF is a neutral amide.^{[1][2]} The most common impurity, Cyclohexylamine, is a base.^{[1][2]} We utilize this pKa difference to wash the amine into the aqueous phase using dilute acid.^{[1][2]} We then distill the neutral organic phase under high vacuum.^{[1][2]}

Step-by-Step Workflow:

- Dissolution:
 - If your NCF is solid/semi-solid, dissolve it in Dichloromethane (DCM) or Chloroform (approx. 5–10 mL solvent per gram of NCF).^{[1][2]}

- Note: Do not use Diethyl Ether (solubility may be insufficient).[\[1\]](#)[\[2\]](#)
- Acid Wash (Amine Removal):
 - Wash the organic layer twice with 5% HCl (aq).[\[1\]](#)[\[2\]](#)
 - Mechanism:[\[1\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#)

(Water soluble salt).[\[1\]](#)[\[2\]](#)
 - Validation: Check the pH of the aqueous waste; it must remain acidic ($\text{pH} < 2$).[\[1\]](#)[\[2\]](#)
- Neutralization & Drying:
 - Wash the organic layer once with Saturated NaHCO_3 (removes formic acid traces).[\[1\]](#)[\[2\]](#)
 - Wash once with Brine.[\[1\]](#)[\[2\]](#)
 - Dry over Anhydrous MgSO_4 for 20 minutes. Filter.
- Solvent Removal:
 - Concentrate on a Rotary Evaporator.[\[1\]](#)[\[2\]](#)[\[7\]](#) Bath Temp: 35°C .
 - Result: You will obtain a crude off-white solid.[\[1\]](#)[\[2\]](#)
- High-Vacuum Distillation (Critical Step):
 - Setup a short-path distillation apparatus.
 - Condenser Fluid: Circulate warm water ($45\text{--}50^\circ\text{C}$).[\[1\]](#)[\[2\]](#) Do not use cold tap water, or the product will crystallize and block the condenser, creating a pressure hazard.[\[1\]](#)[\[2\]](#)
 - Pressure: < 10 mmHg (High vacuum essential).[\[1\]](#)[\[2\]](#)
 - Collection: Collect the fraction boiling at $137\text{--}140^\circ\text{C}$ (at 10 mmHg).



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Figure 1: Chemical separation logic for removing basic impurities from neutral NCF.

Protocol B: Recrystallization (Alternative)

Recommended for: Material that is already >95% pure but slightly colored.[\[1\]](#)[\[2\]](#)

- Solvent System: Boiling Hexane/Ethyl Acetate (10:1) or Diisopropyl Ether.[\[1\]](#)[\[2\]](#)
- Process:
 - Dissolve NCF in the minimum amount of boiling solvent.[\[1\]](#)[\[2\]](#)
 - If colored impurities persist, add Activated Charcoal, stir for 5 mins, and filter while hot (use a pre-heated funnel to prevent premature crystallization).
 - Allow to cool slowly to Room Temperature, then to 4°C.
- Filtration: Collect crystals via vacuum filtration.[\[1\]](#)[\[2\]](#) Wash with cold Hexane.

Troubleshooting & FAQs

Q: My product solidifies inside the distillation condenser. What do I do?

A: This is the most common error. NCF melts at ~40°C. If your condenser water is 15°C, the vapor will freeze on contact, plugging the path and potentially causing an explosion due to pressure buildup.[\[1\]](#)[\[2\]](#) Fix:

- Stop the heat immediately.[\[1\]](#)[\[2\]](#)
- Switch the condenser coolant to a recirculating heater set to 50°C.
- If you don't have a heater, use a heat gun to gently warm the condenser glass (carefully!) or use an air condenser (no liquid coolant) if the vacuum is strong enough.[\[1\]](#)[\[2\]](#)

Q: The product has a persistent "rotten" smell even after distillation.

A: You likely have Cyclohexyl Isocyanide contamination.[\[1\]](#)[\[2\]](#) This byproduct has an extremely low odor threshold.[\[1\]](#)[\[2\]](#) Fix: Wash the equipment (and the crude material dissolved in solvent)

with 5% Methanolic Sulfuric Acid.[1][2][3] The acid catalyzes the hydrolysis of the isocyanide back into the amine/formamide, destroying the odor.[1][2] Follow this with the standard Protocol A extraction.[1][2]

Q: Can I distill this at atmospheric pressure?

A: Absolutely not. At 760 mmHg, the boiling point would theoretically exceed 260°C. Long before reaching this temperature, NCF will decompose (dehydrate) into cyclohexyl isocyanide or hydrolyze.[1][2] You must use a vacuum pump capable of <20 mmHg.[1][2]

Q: My yield is lower than expected after Acid Wash.

A: NCF is an amide and is susceptible to hydrolysis under strong acidic conditions and high heat.[1][2] Fix:

- Use cold dilute HCl (0.5M to 1M).[1][2]
- Perform the wash quickly (do not let the layers sit for hours).[1][2]
- Ensure you neutralize the organic layer with Bicarbonate immediately after the acid wash.[1][2]

References

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- Sigma-Aldrich (Merck).[1][2] **N-Cyclohexylformamide** Product Specification & Physical Properties.[1][2][4][8][9][10]
- PubChem Database. Compound Summary: **N-Cyclohexylformamide** (CID 13017).[1][2][1]
- PrepChem. Synthesis and Distillation Data for **N-Cyclohexylformamide**.

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